

Proper Disposal Procedures for CDE-096

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Compound of Interest

Compound Name: CDE-096

Cat. No.: B15619282

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Disclaimer: This document provides guidance on the proper disposal of the research chemical **CDE-096**. **CDE-096** is a potent, small molecule inhibitor of Plasminogen Activator Inhibitor-1 (PAI-1) intended for laboratory research use only^{[1][2]}. A specific Safety Data Sheet (SDS) with official disposal instructions was not located; therefore, these procedures are based on established best practices for the disposal of potent, hazardous chemical waste in a laboratory setting.^{[3][4][5]} Always consult your institution's Environmental Health & Safety (EHS) department for specific local requirements.^[5]

Hazard Assessment and Properties

As a potent biological inhibitor, **CDE-096** should be handled as a toxic substance.^{[1][2]} All waste generated from its use, including pure compound, solutions, and contaminated labware, must be treated as hazardous chemical waste.^{[4][6]} Improper disposal, such as in the regular trash or down the drain, is prohibited.^{[4][7][8]}

The following table summarizes key information for **CDE-096** relevant to handling and disposal.

Property	Summary Data	Source
Chemical Class	Polyphenolic small molecule, PAI-1 Inactivator	[1]
Physical Form	Solid powder (as supplied)	[2]
Primary Hazard	Potent biological activity; handle as toxic.	[1][2]
Solubility	Soluble in DMSO. Formulations may include PEG300, Tween-80, Corn Oil.	[2]
Storage	Recommended at -20°C (short-term) or -80°C (long- term).	[2]
EPA Waste Class	Likely classified as Toxic (Toxicity Characteristic) or a P- listed waste if acutely toxic. Final determination by EHS.	[4][5]

Detailed Disposal Protocol

This protocol outlines the step-by-step procedure for managing **CDE-096** waste streams from the point of generation to final pickup.

Step 1: Required Personal Protective Equipment (PPE)

Before handling **CDE-096** or its waste, ensure you are wearing the following minimum PPE:

- Standard laboratory coat
- Safety glasses or goggles
- Two pairs of nitrile gloves

Step 2: Waste Segregation

Proper segregation is critical to ensure safe disposal and regulatory compliance.^[4] Never mix incompatible waste streams.^[3]

- Solid **CDE-096** Waste:
 - Includes expired or unused pure compound, contaminated weigh boats, and Kimwipes used for cleaning up minor spills of the solid.
 - Container: A designated, sealable, and clearly labeled hazardous waste container (plastic is preferred).^[5]
- Liquid **CDE-096** Waste:
 - Includes any solutions containing **CDE-096** (e.g., DMSO or aqueous buffer stock solutions).
 - Segregate based on solvent:
 - Non-halogenated Organic: For DMSO solutions.
 - Aqueous Hazardous Waste: For buffer solutions.
 - Container: A designated, sealable, and clearly labeled hazardous waste container (e.g., the original solvent bottle, triple-rinsed, or a new, compatible container).^{[3][8]} The container must have a secure, leak-proof closure.^[4]
- Contaminated Sharps:
 - Includes needles, syringes, or pipette tips used to transfer **CDE-096** solutions.
 - Container: An approved, puncture-proof sharps container clearly labeled "Hazardous Waste Sharps" and listing "**CDE-096**" as a contaminant.
- Contaminated Labware:
 - Includes serological pipettes, centrifuge tubes, and other plastic or glassware that came into direct contact with **CDE-096**.

- Container: A designated, lined box or drum for solid hazardous waste. Label clearly with all chemical constituents.

Step 3: Containerization and Labeling

Properly containing and labeling waste is a primary regulatory requirement.[8]

- Select a Compatible Container: The container must be in good condition, free of damage, and chemically compatible with the waste.[3][4]
- Keep Containers Closed: Waste containers must remain sealed at all times except when adding waste.[5][8]
- Attach a Hazardous Waste Label: As soon as the first drop of waste is added, affix your institution's hazardous waste label. The label must include:
 - The words "Hazardous Waste".[8]
 - The full chemical name: "**CDE-096**".
 - An accurate list of all constituents and their approximate percentages (e.g., **CDE-096** <1%, DMSO 99%).
 - The relevant hazard characteristics (e.g., Toxic, Flammable for solvent).[8]
 - The accumulation start date.

Step 4: Storage in a Satellite Accumulation Area (SAA)

Generated waste must be stored in a designated Satellite Accumulation Area (SAA) within the laboratory.[3][5]

- The SAA must be at or near the point of waste generation.[3][9]
- Store waste in secondary containment (e.g., a chemical-resistant tray or tub).[3]
- Do not accumulate more than 55 gallons of total hazardous waste or 1 quart of acutely toxic waste (P-listed) in the SAA.[5]

- Containers can remain in the SAA for up to one year, provided accumulation limits are not met.^[3]

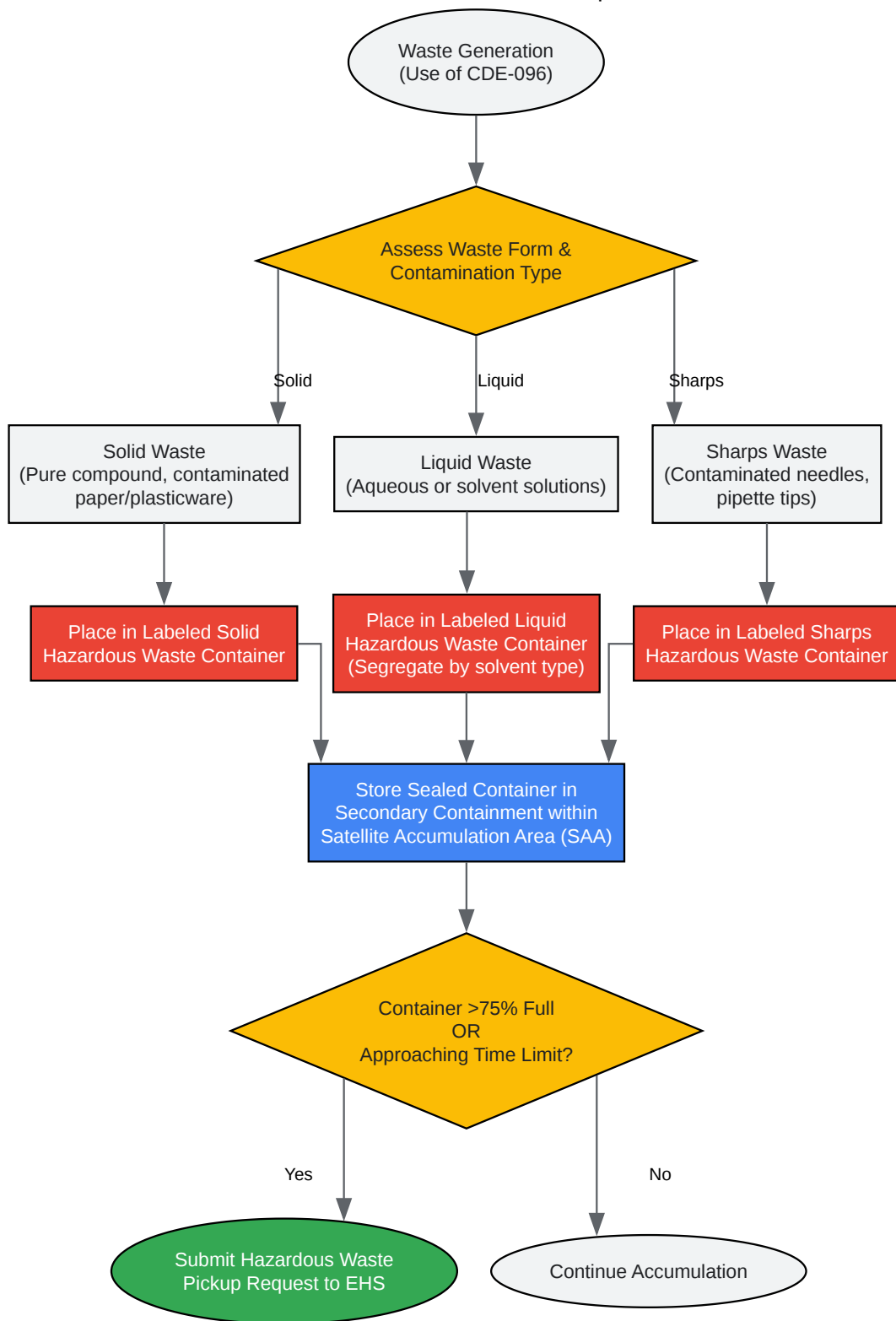
Step 5: Requesting Disposal

Once a waste container is three-quarters full or has reached its accumulation time limit, submit a pickup request to your institution's EHS department.^[10] Do not move the waste from the laboratory yourself. Trained hazardous waste professionals will collect it for final disposal.^[10]

CDE-096 Waste Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of waste generated from research involving **CDE-096**.

Workflow for CDE-096 Waste Disposal

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Caption: Decision workflow for segregating and disposing of **CDE-096** hazardous waste.

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